

Application Notes and Protocols for Aminoacetonitrile Bisulfate

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Compound of Interest

Compound Name: Aminoacetonitrile

Cat. No.: B1212223

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **aminoacetonitrile** bisulfate. Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the compound.

Product Information and Physical Properties

Aminoacetonitrile bisulfate is a white to off-white crystalline powder.^[1] It is soluble in water and presents as an acidic solution.^[1] The compound is generally stable under normal conditions but is hygroscopic and sensitive to moisture.^{[1][2]}

Table 1: Physical and Chemical Properties of **Aminoacetonitrile** Bisulfate

Property	Value	Reference
Chemical Formula	C2H6N2O4S	[1][3][4]
Molecular Weight	154.15 g/mol	[3][4]
Appearance	White to off-white/yellow-beige crystalline powder or chunks	[1][4][5]
Melting Point	120-125 °C (lit.)	[4]
Solubility	Soluble in water	[1]
Odor	Odorless	[1]
pH	Acidic in aqueous solution	[1]
Stability	Stable under normal conditions; hygroscopic	[1][2]

Hazard Identification and Safety Precautions

Aminoacetonitrile bisulfate is classified as a hazardous substance. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[2][3][6]

GHS Hazard Statements: H315, H319, H335[3][6]

Signal Word: WARNING[6]

Precautionary Statements:[2][6][7]

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash hands and any exposed skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.

- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P403+P233: Store in a well-ventilated place. Keep container tightly closed.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Handling Procedures

Proper handling of **aminoacetonitrile** bisulfate is essential to minimize exposure and risk.

3.1. Engineering Controls

- Work in a well-ventilated area.^{[1][7]} A chemical fume hood is recommended.^[8]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.^[2]

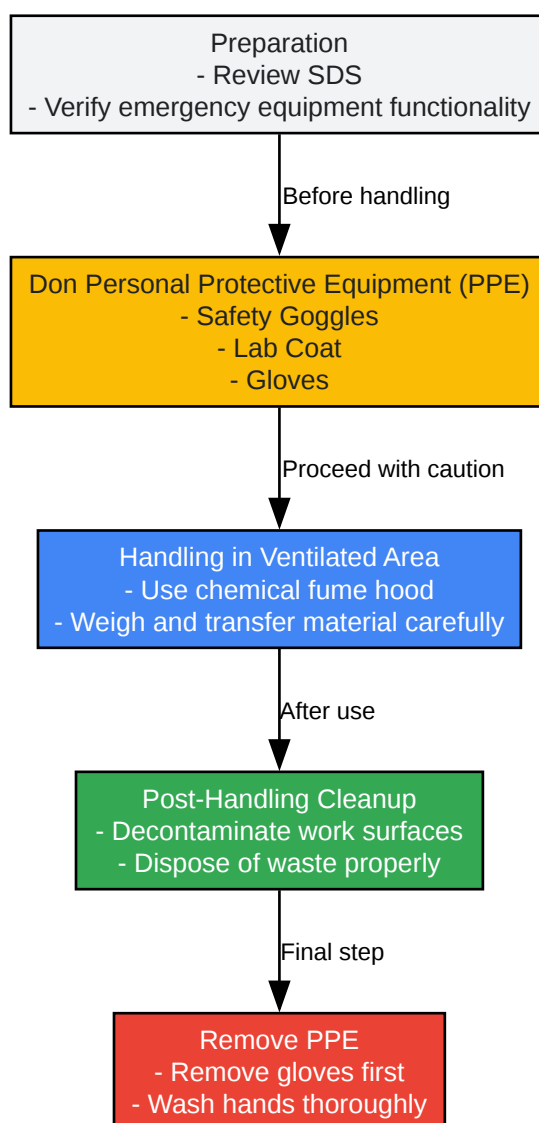
3.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[2][8]}
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^{[2][8]}
- Respiratory Protection: If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^[2]

3.3. General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.^[8]

- Do not breathe dust.[8]
- Wash hands thoroughly after handling.[6][7]
- Do not eat, drink, or smoke in the work area.[7]



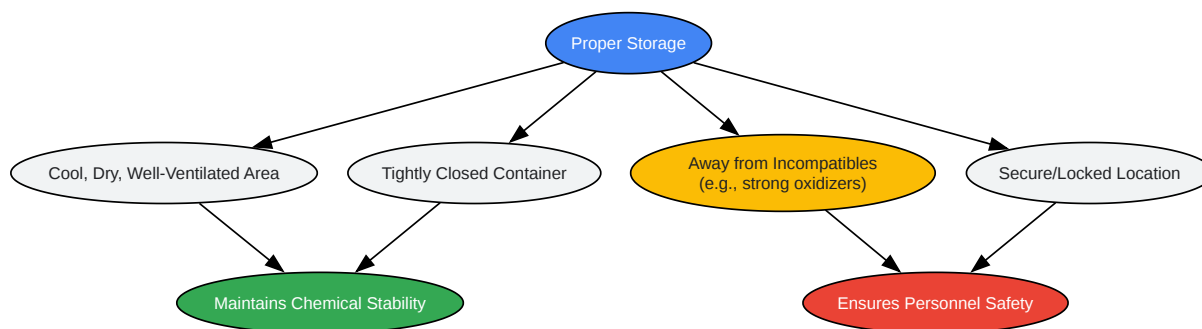
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Caption: Workflow for safe handling of **aminoacetonitrile** bisulfate.

Storage Procedures

Correct storage is vital to maintain the stability and integrity of **aminoacetonitrile** bisulfate.

- General Storage: Store in a cool, dry, and well-ventilated area.[1][2]
- Container: Keep containers tightly closed to prevent moisture absorption and potential decomposition.[1][2][8] The compound is hygroscopic.[2]
- Incompatible Substances: Keep away from heat sources, open flames, and incompatible materials such as strong oxidizers.[1]
- Security: Store in a secure and locked location to prevent unauthorized access.[1][6] Some sources recommend refrigeration (2-8°C).[4]



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Caption: Key factors for the proper storage of **aminoacetonitrile** bisulfate.

Accidental Release and First Aid Measures

5.1. Accidental Release

- Evacuate personnel to a safe area.[9]
- Ensure adequate ventilation.[9]
- Avoid dust formation.[8][9]

- Wear appropriate PPE, including a self-contained breathing apparatus and chemical protective clothing for major spills.[6]
- Sweep up the spilled material and place it into a suitable, labeled container for disposal.[8]
- Do not let the product enter drains.[9]

5.2. First Aid

- If Inhaled: Remove the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[7][8]
- In Case of Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation occurs.[2][7][8]
- In Case of Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical advice.[2][8]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[7][8]

Disposal Considerations

Dispose of contents and containers in accordance with local, regional, and national regulations. The product should be sent to an approved waste disposal plant.[2][7]

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